

Kaurane Diterpenoids from *Pteris semipinnata*: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *ent-9-Hydroxy-15-oxo-16-kauran-19-oic acid*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The fern *Pteris semipinnata* has emerged as a significant source of structurally diverse and biologically active kaurane diterpenoids. These tetracyclic diterpenes, belonging to the ent-kaurane series, have garnered considerable interest within the scientific community, particularly for their potential applications in drug discovery and development. This technical guide provides a comprehensive overview of the kaurane diterpenoids isolated from *Pteris semipinnata*, with a focus on their chemical structures, quantitative data, experimental protocols for their isolation and evaluation, and key structure-activity relationships.

Data Presentation: Isolated Kaurane Diterpenoids

A number of novel and known ent-kaurane diterpenoids have been successfully isolated and characterized from *Pteris semipinnata*. The following tables summarize the key quantitative data for these compounds.

Table 1: Newly Identified Kaurane Diterpenoids from *Pteris semipinnata*

Compound Name	Molecular Formula	Method of Structure Elucidation	Reference
Pterisolic acid A	C ₂₀ H ₂₆ O ₅	HR-ESI-MS, 1H-NMR, 13C-NMR	[1]
Pterisolic acid B	C ₂₀ H ₂₆ O ₄	HR-ESI-MS, 1H-NMR, 13C-NMR	[1]
Pterisolic acid C	C ₂₀ H ₂₆ O ₄	HR-ESI-MS, 1H-NMR, 13C-NMR	[1][2]
Pterisolic acid D	C ₂₀ H ₃₀ O ₅	HR-ESI-MS, 1H-NMR, 13C-NMR, X-ray Diffraction	[1]
Pterisolic acid E	C ₂₀ H ₃₀ O ₅	HR-ESI-MS, 1H-NMR, 13C-NMR	[1]
Pterisolic acid F	C ₂₀ H ₂₈ O ₅	HR-ESI-MS, 1H-NMR, 13C-NMR	[1]
7β-hydroxy-11β, 16β-epoxy-ent-kauran-19-oic acid	Not Specified	ESI-MS, 1H-NMR, 13C-NMR, 2D-NMR	[3]

Table 2: Cytotoxic Activity of Kaurane Diterpenoids from *Pteris semipinnata*

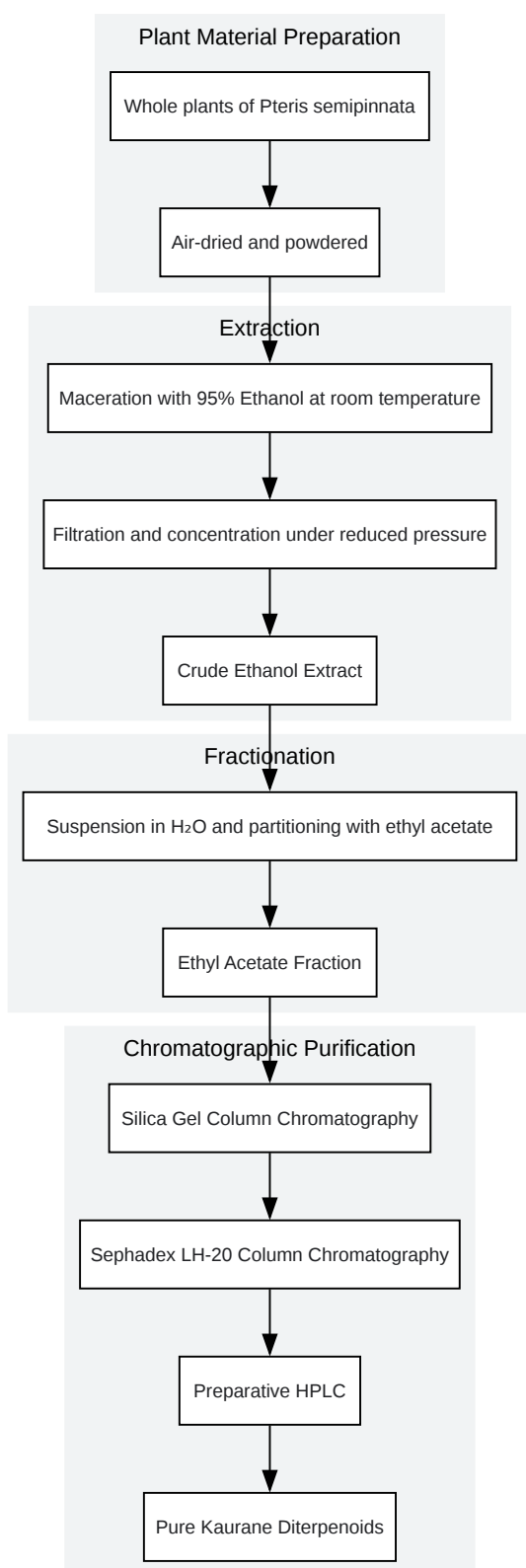
Compound	Cell Line	IC ₅₀ (µg/mL) after 72h
Compound 6F	HePG II (Human liver adenocarcinoma)	0.343 ± 0.003
SPC-A-1 (Human lung adenocarcinoma)	0.115 ± 0.022	
MGC-803 (Human gastric adenocarcinoma)	0.590 ± 0.032	
CNE-2Z (Human nasopharyngeal carcinoma)	0.328 ± 0.066	
BEL-7402 (Human liver adenocarcinoma)	0.221 ± 0.058	
Compound 5F (ent-11α-hydroxy-15-oxo-kaur-16-en-19-oic-acid)	CNE-2Z (Human nasopharyngeal carcinoma)	Time and dose-dependent inhibition
Compound A	Various	Less active than 6F
Compound 5F	Various	Less active than 6F
Compound 4F	Various	No cytotoxicity detected
Compound B	Various	No cytotoxicity detected

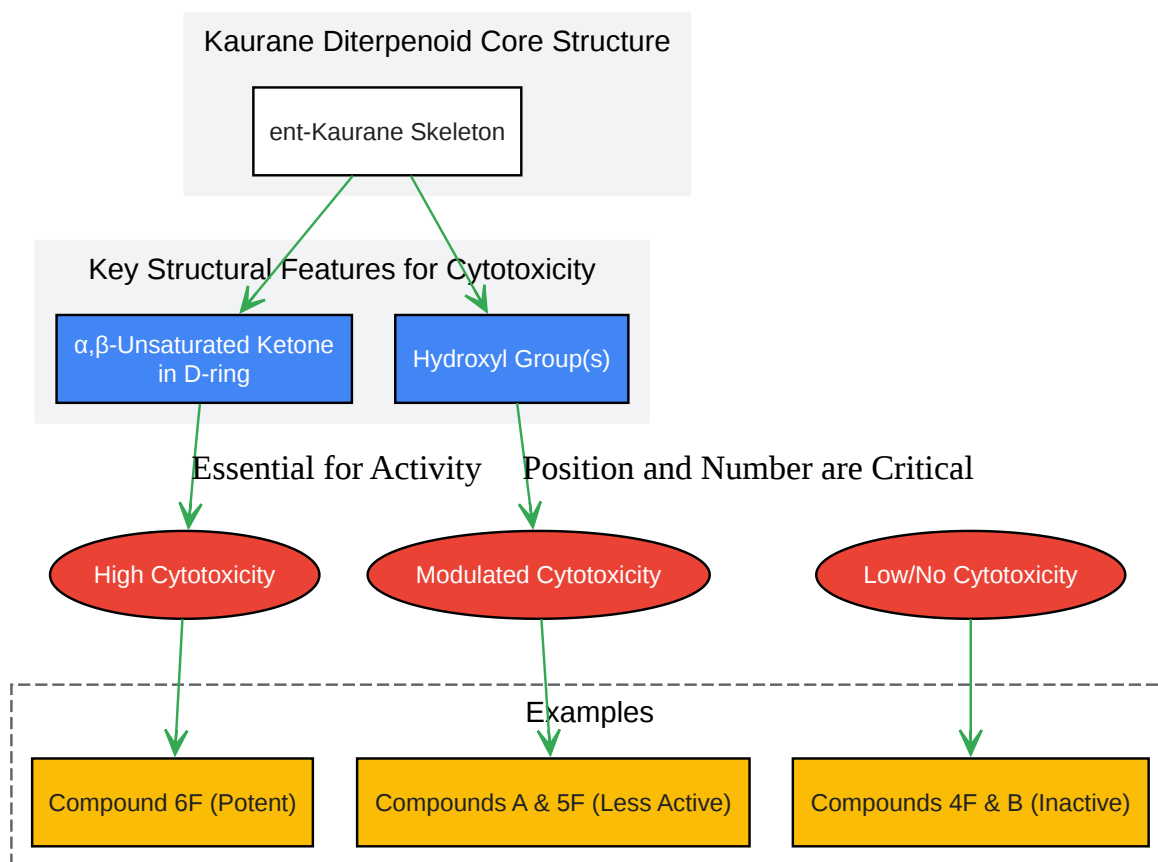
Experimental Protocols

This section details the generalized methodologies for the extraction, isolation, and cytotoxic evaluation of kaurane diterpenoids from *Pteris semipinnata*, based on established protocols in the field.

Extraction and Isolation of Kaurane Diterpenoids

A general workflow for the extraction and isolation of these compounds is depicted below.





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References

- 1. Pterisolic acids A-F, new ent-kaurane diterpenoids from the fern *Pteris semipinnata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pterisolic acid C | TargetMol [targetmol.com]
- 3. researchgate.net [researchgate.net]

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